

Personal protective equipment for handling 6-Chloropyrimidin-2(1H)-one

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Compound of Interest

Compound Name: 6-Chloropyrimidin-2(1H)-one

Cat. No.: B046037

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Essential Safety and Disposal Guide for 6-Chloropyrimidin-2(1H)-one

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **6-Chloropyrimidin-2(1H)-one**, including operational and disposal plans to ensure laboratory safety and regulatory compliance. The following procedures are based on best practices for handling similar chlorinated heterocyclic compounds.

Chemical Identifier:

- CAS Number: 80927-55-5[\[1\]](#)
- Molecular Formula: C4H3ClN2O[\[1\]](#)[\[2\]](#)
- Molecular Weight: 130.53 g/mol [\[1\]](#)[\[2\]](#)

Hazard Summary: Based on available data, **6-Chloropyrimidin-2(1H)-one** is associated with the following hazards:

- Harmful if swallowed (H302)[\[2\]](#)
- Causes skin irritation (H315)[\[2\]](#)

- Causes serious eye irritation (H319)[[2](#)]
- May cause respiratory irritation (H335)[[2](#)]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **6-Chloropyrimidin-2(1H)-one**.

Protection Type	Equipment	Specifications & Rationale
Eye and Face Protection	Safety Goggles and Face Shield	Tight-sealing safety goggles are mandatory to protect against dust particles and splashes. A face shield should be worn over goggles when there is a risk of significant splashing.[3][4][5]
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves offer good short-term protection.[4] [6] For prolonged contact, consider more robust gloves such as neoprene or butyl rubber. Always inspect gloves for integrity before use and change them immediately upon contamination.[3][5]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned to cover as much skin as possible.[3][6] For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended.
Respiratory Protection	NIOSH/MSHA or EN 149 Approved Respirator	A respirator should be used if engineering controls like a fume hood are not available or if exposure limits are likely to be exceeded.[3][5] A particulate filter is recommended for handling the solid compound.

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is crucial to minimize exposure and prevent contamination.

1. Preparation:

- Ensure the work area, preferably a certified chemical fume hood, is clean and uncluttered.[3]
- Verify that all necessary PPE is available and in good condition.
- Have a spill kit readily accessible.

2. Handling:

- Wear all required PPE as detailed in the table above before handling the compound.
- Avoid direct contact with skin, eyes, and clothing.[3]
- Do not inhale dust or vapors.[3]
- Use appropriate and clean laboratory equipment (e.g., spatulas, glassware).

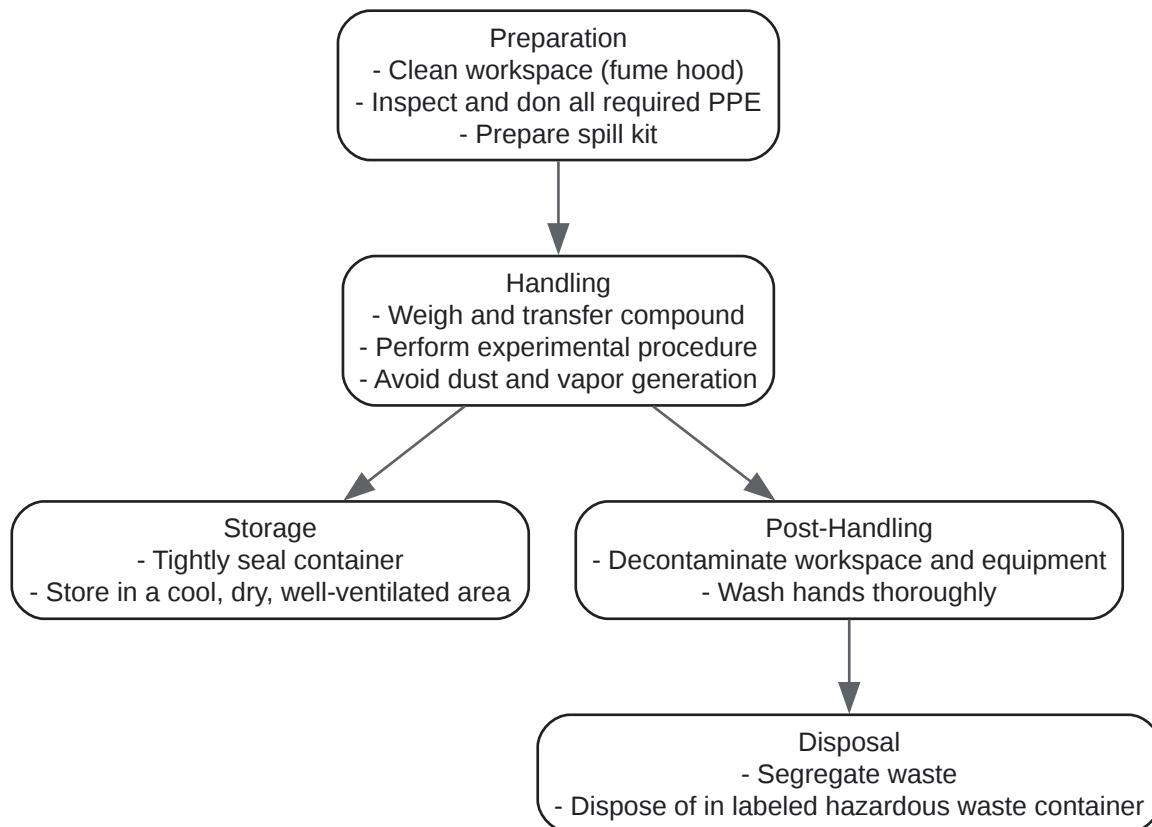
3. Storage:

- Store **6-Chloropyrimidin-2(1H)-one** in a tightly closed container in a cool, dry, and well-ventilated area.[3][7] Recommended storage is between 2-8°C in a refrigerator.[1]

4. Post-Handling:

- After handling, thoroughly wash hands and any exposed skin with soap and water.[4]
- Decontaminate the work surface and any equipment used.

Experimental Workflow for Handling **6-Chloropyrimidin-2(1H)-one**



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Caption: Workflow for the safe handling of **6-Chloropyrimidin-2(1H)-one**.

Disposal Plan

Proper disposal of **6-Chloropyrimidin-2(1H)-one** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Solid Waste: Collect any unused or waste **6-Chloropyrimidin-2(1H)-one** in a clearly labeled, sealed, and appropriate hazardous waste container.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, weighing paper, and pipette tips, should be considered contaminated and disposed of in a designated hazardous waste container.^[3]

- Waste Classification: This compound should be treated as halogenated organic waste. It is crucial to segregate halogenated waste from non-halogenated waste streams.[5]

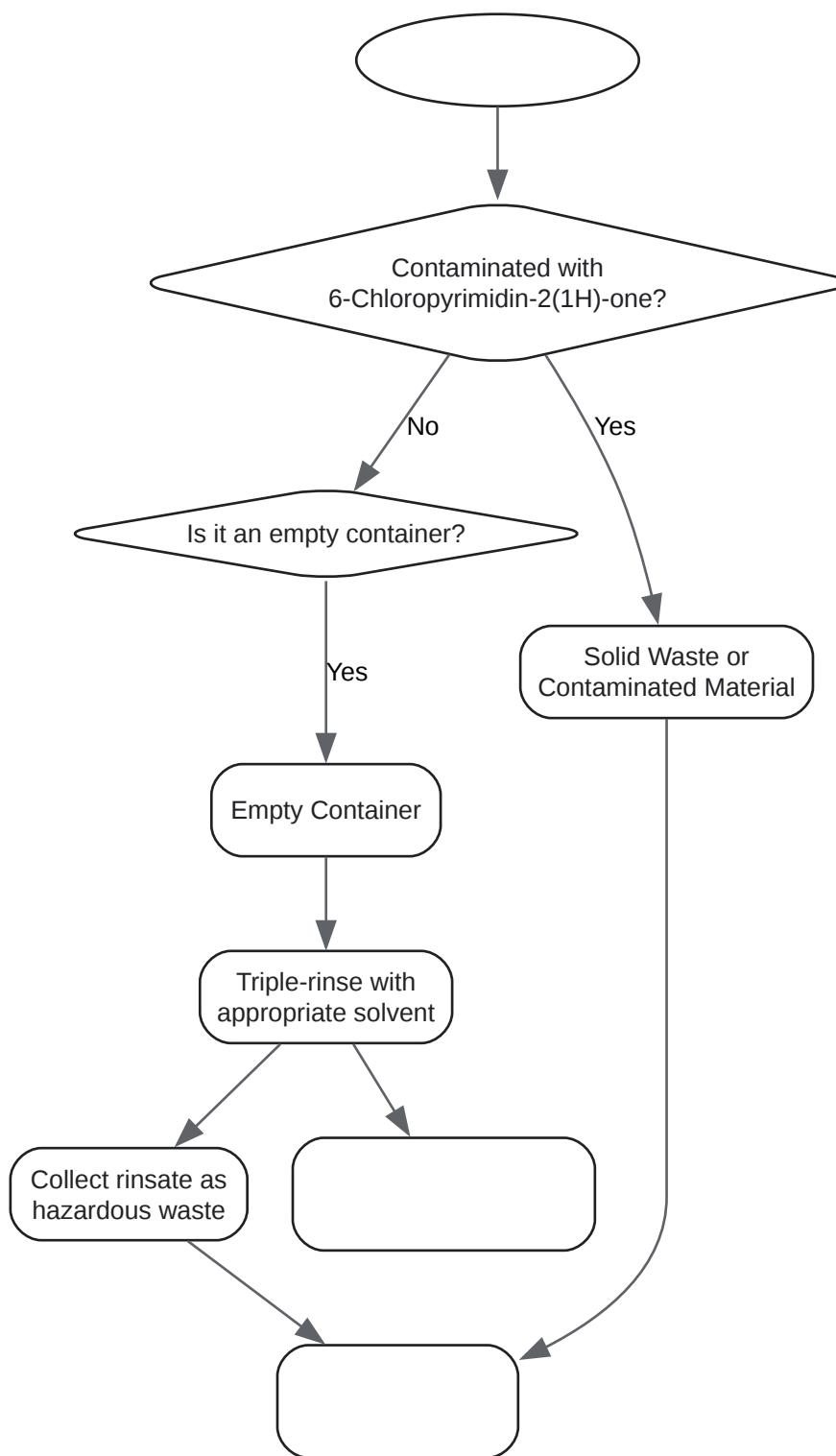
2. Container Disposal:

- Empty containers that held **6-Chloropyrimidin-2(1H)-one** must be triple-rinsed with a suitable solvent.[5]
- The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous waste.[5]
- After triple-rinsing and allowing it to dry, and with all labels removed or defaced, the container may be disposed of as regular trash, depending on institutional policies.[5]

3. Professional Disposal:

- All generated hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.

Disposal Decision Pathway

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Caption: Decision pathway for the disposal of **6-Chloropyrimidin-2(1H)-one** waste.

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